

Technical Guide: OPBP-1 (Oral PD-L1 Binding Peptide 1)

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Compound of Interest

Compound Name: OPBP-1

Cat. No.: B15610324

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This document provides a comprehensive technical overview of the structure, sequence, and functional characteristics of the D-peptide **OPBP-1**, a promising candidate in oral cancer immunotherapy.

Core Structure and Sequence

OPBP-1 is a synthetic D-peptide, meaning it is composed of D-amino acids, which are mirror images of the more common L-amino acids. This configuration confers significant resistance to proteolysis, enhancing its stability and oral bioavailability.^[1]

Amino Acid Sequence: The primary sequence of **OPBP-1** is: (D-amino acids) GQSEHHMRVYSF^[2]

Chemical Properties:

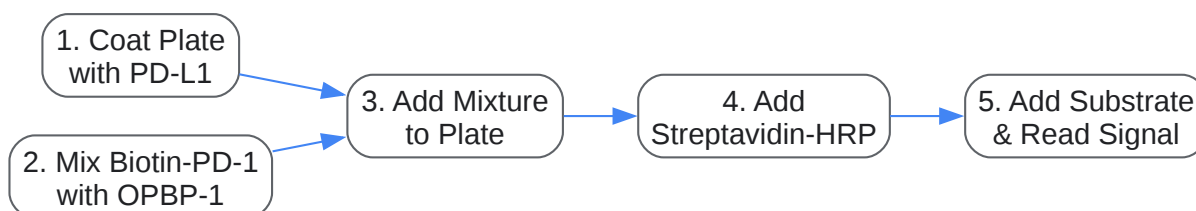
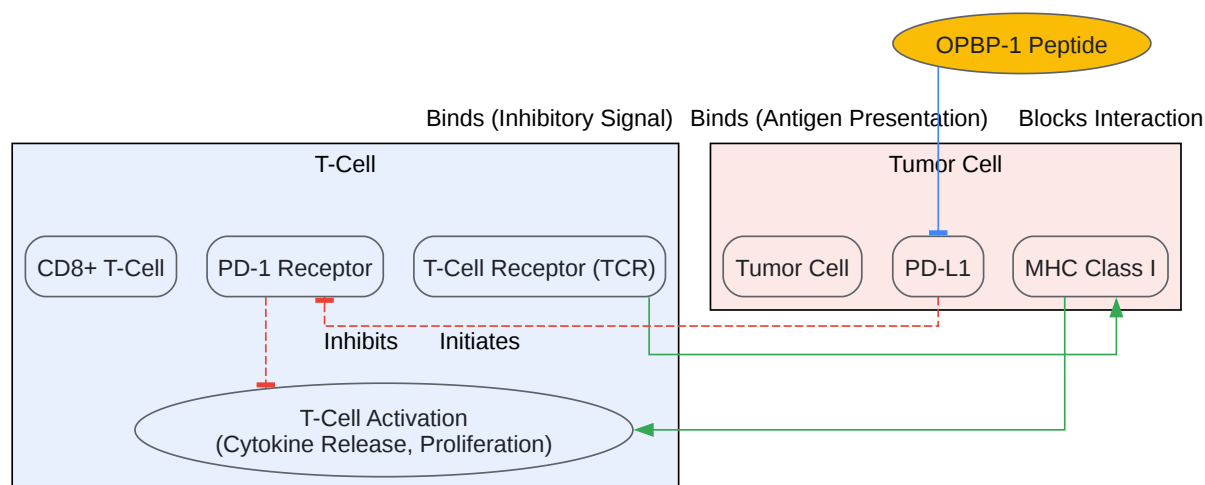
Property	Value
Molecular Formula	C64H92N20O19S
Molecular Weight	1476.66 g/mol

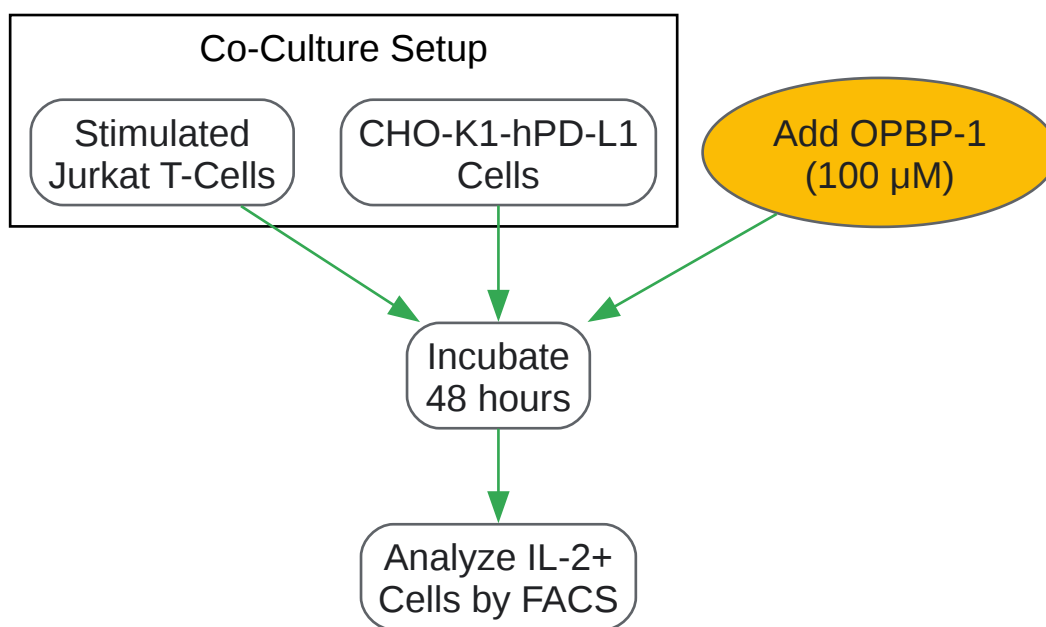
Data sourced from publicly available chemical information.[3]

Mechanism of Action: PD-1/PD-L1 Pathway Blockade

OPBP-1 functions as an immune checkpoint inhibitor by selectively binding to Programmed Death-Ligand 1 (PD-L1).[1] The PD-1/PD-L1 interaction is a critical pathway that cancer cells exploit to evade the immune system. By binding to PD-L1 on tumor cells, **OPBP-1** prevents it from interacting with the PD-1 receptor on activated T-cells. This blockade effectively "releases the brakes" on the T-cells, restoring their ability to recognize and attack cancer cells.[1][4]

Below is a diagram illustrating the signaling pathway disrupted by **OPBP-1**.





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